

Operational Guide: Safe Disposal of Exo-5-norbornene-2-methanol

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Compound of Interest

Compound Name: *Exo-5-norbornene-2-methanol*

CAS No.: 67505-46-8

Cat. No.: B13455279

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Executive Summary & Immediate Hazard Profile[1] [2]

Exo-5-norbornene-2-methanol (CAS: 13360-81-1 or 95-12-5 for mixtures) presents a unique disposal challenge often overlooked in standard solvent waste streams: Ring-Strain Reactivity.
[1]

While its flash point (~87–97°C) classifies it as a Combustible Liquid rather than a highly Flammable one, the norbornene backbone possesses significant ring-strain energy (~27.2 kcal/mol).[1] Improper mixing with metathesis catalysts (e.g., Grubbs', Schrock) or strong cationic initiators in a central waste drum can trigger Ring-Opening Metathesis Polymerization (ROMP).[1] This reaction is exothermic and can lead to rapid pressurization or solidification of waste containers.

Core Directive: Treat as a Non-Halogenated Organic Solvent waste, but strictly segregate from active organometallic catalysts and strong oxidizers.

Physicochemical Properties & Waste Classification[1][3]

Effective disposal requires accurate characterization.[1] The following data validates the waste stream selection.

Property	Value	Operational Implication
CAS Number	13360-81-1 (exo) / 95-12-5 (mix)	Use for waste manifesting and labeling.[1]
Flash Point	87°C – 97°C (Closed Cup)	Combustible (Class IIIB). High flash point reduces immediate fire risk but still supports combustion in incinerators.[1]
Boiling Point	97°C @ 20 mmHg	Low volatility; unlikely to generate dangerous vapor pressure in storage unless heated.[1]
Density	1.027 g/mL	Heavier than water. Will form the bottom layer in aqueous biphasic waste mixtures.[1]
Water Solubility	Immiscible / Low	Do NOT pour down drains. Will foul phase separators and traps.[1]
Reactivity	Strained Alkene	Susceptible to exothermic polymerization and peroxidation.[1]

Regulatory Classification (RCRA - USA):

- Primary Code: Not automatically D001 (Ignitable) because FP > 60°C (140°F), but typically managed as D001 for fuel blending efficiency.
- Secondary Code: None (unless mixed with listed solvents).

The "Why": Mechanism of Hazard

Scientific Integrity & Causality

To ensure safety, researchers must understand the molecular behavior driving these protocols:

- **Ring Strain Release:** The norbornene bicycle is highly strained. In the presence of transition metal carbenes (waste from catalytic cycles), the ring opens to form a polymer chain. This releases the strain energy as heat.^[1] If this occurs in a sealed 20L waste carboy, the temperature spike can boil remaining volatile solvents (e.g., DCM, Acetone), causing container rupture.^[1]
- **Allylic Oxidation:** The C=C double bond is susceptible to oxidation.^[1] Mixing with Nitric Acid or Peroxides can lead to violent cleavage of the ring or formation of unstable epoxides.

Segregation & Disposal Workflow

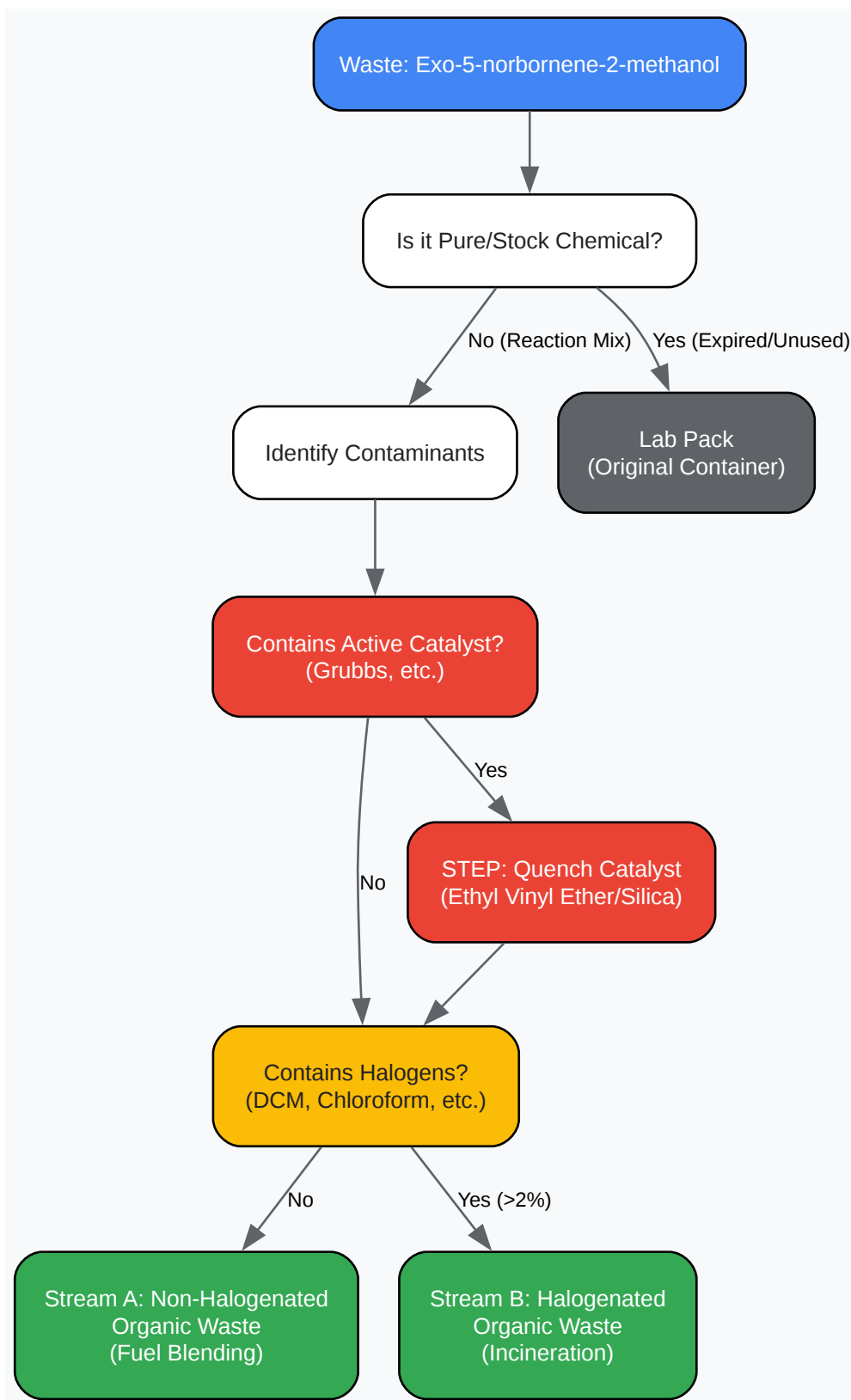
Phase 1: Pre-Disposal Treatment (The "Quench")

CRITICAL STEP: If the waste solution contains active catalysts (Ru, Mo, W based), they must be deactivated before entering the main waste stream.

- **Add Scavenger:** Add excess ethyl vinyl ether or a phosphine scavenger to the reaction mixture.^[1]
- **Wait:** Allow to stir for 30 minutes.
- **Verify:** Ensure no gas evolution or heat generation is occurring.^[1]

Phase 2: Waste Stream Selection

Follow this decision logic to select the correct container.



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Figure 1: Decision matrix for segregating norbornenyl waste streams to prevent polymerization and ensure regulatory compliance.

Phase 3: Containerization & Labeling[1]

- Container Compatibility:
 - Preferred: High-Density Polyethylene (HDPE).[1] Norbornene methanol is compatible with HDPE.[1]
 - Acceptable: Borosilicate Glass (Amber).[1]
 - Avoid: Low-density plastics if mixed with aggressive solvents like THF.[1]
- Labeling Requirements:
 - Must list "**Exo-5-norbornene-2-methanol**" explicitly.[1]
 - Check "Irritant" and "Combustible/Flammable" hazards.[1]
 - Self-Validating Check: If the liquid in the waste container separates into two layers, ensure the label lists both phases (e.g., "Aqueous phase" and "Organic phase"). Remember, this chemical will sink in water (Density 1.027).

Emergency Procedures (Spills)

In the event of a spill outside the fume hood:

- Isolate: Evacuate the immediate area. Although vapor pressure is low, respiratory irritation (STOT SE 3) is a risk.
- Extinguish: Remove ignition sources. While not highly flammable, it is combustible.[2]
- Absorb: Use Vermiculite or Sand.[1][2]
 - Why? Do not use paper towels or sawdust if strong oxidizers are also present in the spill, as this increases fire load.

- Clean: Wash the area with soap and water.[1][3][2] The alcohol group provides some polarity, making surfactants effective for final cleanup.

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